

Application of 4-Butoxy-3-ethoxybenzaldehyde in Flavor and Fragrance Chemistry

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Compound of Interest

Compound Name: **4-Butoxy-3-ethoxybenzaldehyde**

Cat. No.: **B1270981**

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Application Note AP-43B7

Introduction

4-Butoxy-3-ethoxybenzaldehyde is an aromatic aldehyde with potential applications in the flavor and fragrance industry. As a derivative of benzaldehyde, it is expected to possess a pleasant, sweet, and complex aroma profile. Its structure, featuring both butoxy and ethoxy groups on the benzene ring, suggests a modification of the classic almond-like scent of benzaldehyde, likely introducing creamy, fruity, and vanilla-like nuances. This document provides an overview of its potential applications, physicochemical properties, and detailed protocols for its synthesis and evaluation in flavor and fragrance formulations. While specific data for **4-Butoxy-3-ethoxybenzaldehyde** is limited, this note extrapolates information from closely related compounds such as benzaldehyde, ethyl vanillin, and vanillyl butyl ether to guide researchers and product developers.

Physicochemical Properties and Sensory Profile

The properties of **4-Butoxy-3-ethoxybenzaldehyde** are crucial for its application in various formulations. The following table summarizes its known and predicted characteristics.

Property	Value	Source
Molecular Formula	C13H18O3	PubChem[1]
Molecular Weight	222.28 g/mol	PubChem[1]
Appearance	Predicted: Colorless to pale yellow liquid or crystalline solid	Inferred from related benzaldehydes
Odor Profile	Predicted: Sweet, creamy, vanilla-like, with fruity and slightly woody undertones.	Inferred from ethyl vanillin, vanillyl butyl ether, and other substituted benzaldehydes.[2][3]
Flavor Profile	Predicted: Sweet, creamy, with notes of vanilla and a subtle fruity character.	Inferred from ethyl vanillin and its applications in food.[4][5]
Solubility	Predicted to be soluble in ethanol and other organic solvents commonly used in perfumery.	Inferred from related compounds.

Applications in Flavor Chemistry

Based on the characteristics of analogous compounds, **4-Butoxy-3-ethoxybenzaldehyde** is anticipated to be a valuable component in the creation of a variety of flavor profiles.

Potential Flavor Applications:

- **Bakery and Confectionery:** Its predicted sweet and creamy vanilla-like profile makes it an excellent candidate for enhancing flavors in cakes, cookies, and chocolates.
- **Beverages:** It could be used to add depth and a smooth, creamy note to both alcoholic and non-alcoholic beverages.
- **Dairy Products:** In ice cream and yogurts, it may impart a rich vanilla character.

Recommended Starting Usage Levels (Based on Analogy to Ethyl Vanillin):

Product Category	Recommended Starting Concentration (ppm)
Baked Goods	10 - 50
Confectionery	20 - 100
Beverages	5 - 20
Dairy Products	15 - 60

Applications in Fragrance Chemistry

In perfumery, **4-Butoxy-3-ethoxybenzaldehyde** can act as a modifier and a fixative, contributing to the overall complexity and longevity of a scent.[\[6\]](#)

Potential Fragrance Applications:

- Gourmand Fragrances: Its sweet, dessert-like aroma would be a key component in creating comforting and edible-smelling perfumes.[\[6\]](#)
- Oriental and Woody Fragrances: It can soften and add a sweet, creamy facet to rich and spicy compositions.
- Floral Fragrances: It can be used to introduce a creamy and powdery sweetness, complementing white floral notes.

Recommended Usage Levels in Fragrance Concentrates (Based on Analogy to Benzaldehyde and Ethyl Vanillin):

Product Category	Recommended Concentration (%)
Fine Fragrance (Eau de Parfum)	0.1 - 2.0
Personal Care (Lotions, Creams)	0.05 - 0.5
Soaps and Shampoos	0.1 - 1.0
Candles and Air Fresheners	0.5 - 5.0

Experimental Protocols

Synthesis of 4-Butoxy-3-ethoxybenzaldehyde via Williamson Ether Synthesis

This protocol describes a general method for the synthesis of **4-Butoxy-3-ethoxybenzaldehyde** from 3-ethoxy-4-hydroxybenzaldehyde (ethyl vanillin) and 1-bromobutane. The Williamson ether synthesis is a reliable method for forming ethers from an alkoxide and an alkyl halide.^{[7][8][9]}

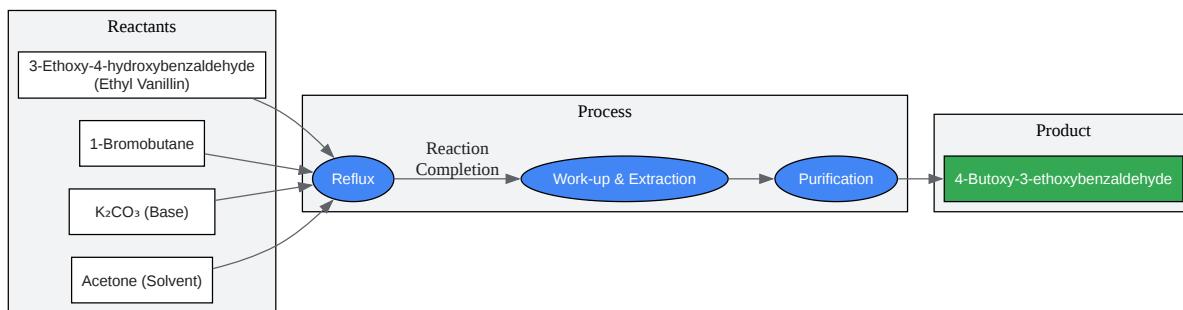
Materials:

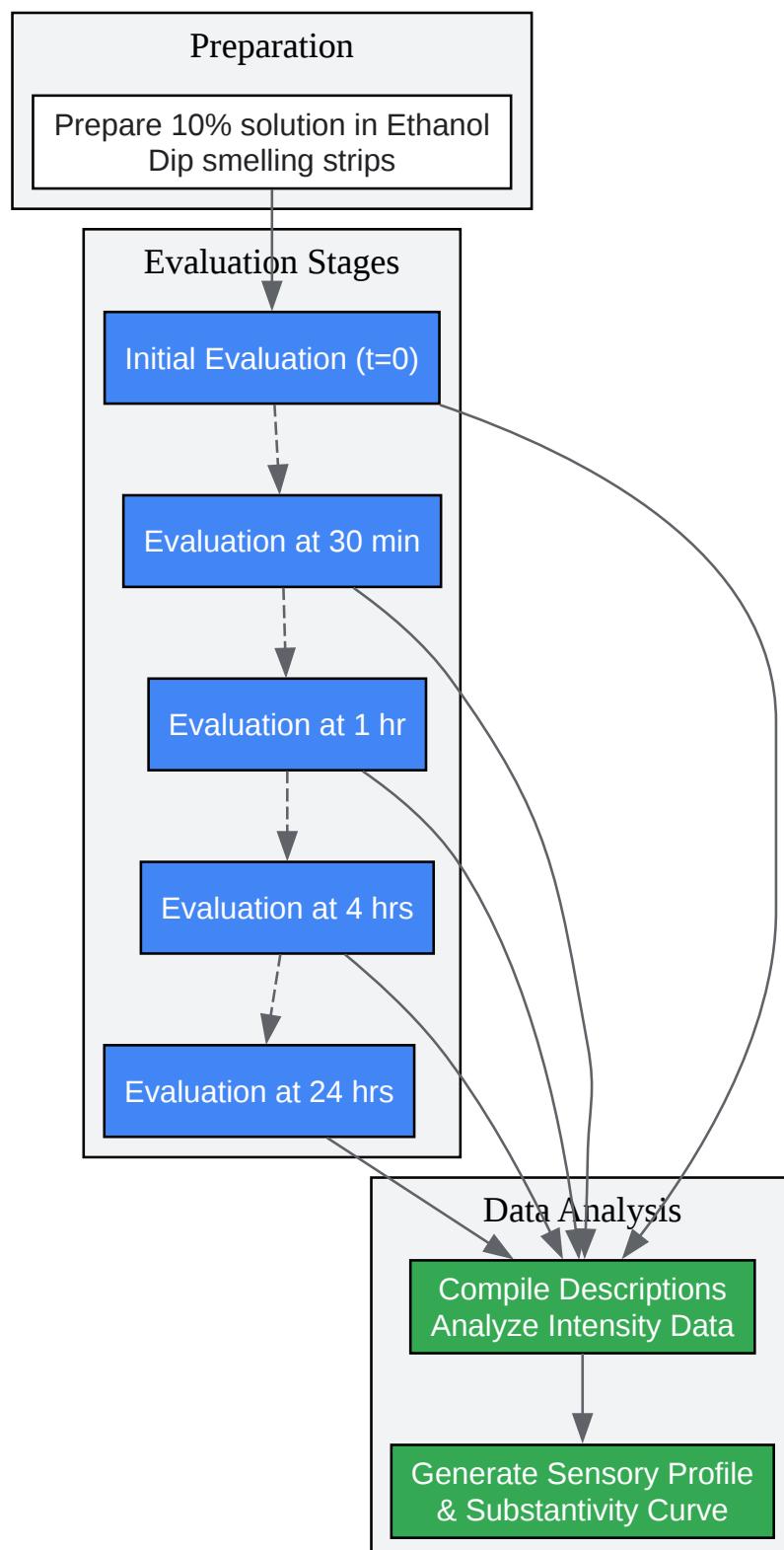
- 3-Ethoxy-4-hydroxybenzaldehyde (Ethyl Vanillin)
- 1-Bromobutane
- Anhydrous Potassium Carbonate (K₂CO₃)
- Anhydrous Acetone or Dimethylformamide (DMF)
- Ethyl acetate
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO₄) or Sodium Sulfate (Na₂SO₄)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 3-ethoxy-4-hydroxybenzaldehyde (1.0 eq), anhydrous potassium carbonate (1.5 eq), and anhydrous acetone or DMF (10 mL per gram of ethyl vanillin).
- Addition of Alkylating Agent: To the stirred suspension, add 1-bromobutane (1.1 eq) dropwise at room temperature.

- Reaction: Heat the mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the potassium carbonate. Wash the solid with a small amount of acetone.
- Extraction: Concentrate the filtrate under reduced pressure. Dissolve the residue in ethyl acetate and wash sequentially with deionized water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **4-Butoxy-3-ethoxybenzaldehyde**.



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